

gamma-ray emissions of Europium-154

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Compound of Interest

Compound Name: *Europium-154*

Cat. No.: *B1207240*

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An In-depth Technical Guide on the Gamma-Ray Emissions of **Europium-154**

Introduction to Europium-154

Europium-154 (^{154}Eu) is a synthetic radioisotope of europium with a half-life of approximately 8.6 years.[1][2][3] It is of significant interest to researchers and scientists, particularly in the field of nuclear physics and gamma-ray spectroscopy, due to its complex decay scheme and emission of multiple gamma rays over a wide energy range (from approximately 0.12 MeV to 1.6 MeV).[4][5] These characteristics make ^{154}Eu a valuable reference source for the calibration of gamma-ray detectors, such as High-Purity Germanium (HPGe) detectors.[4][5] ^{154}Eu is typically produced through neutron irradiation of natural europium in research reactors, where thermal neutrons interact with stable ^{153}Eu nuclei.[4][5]

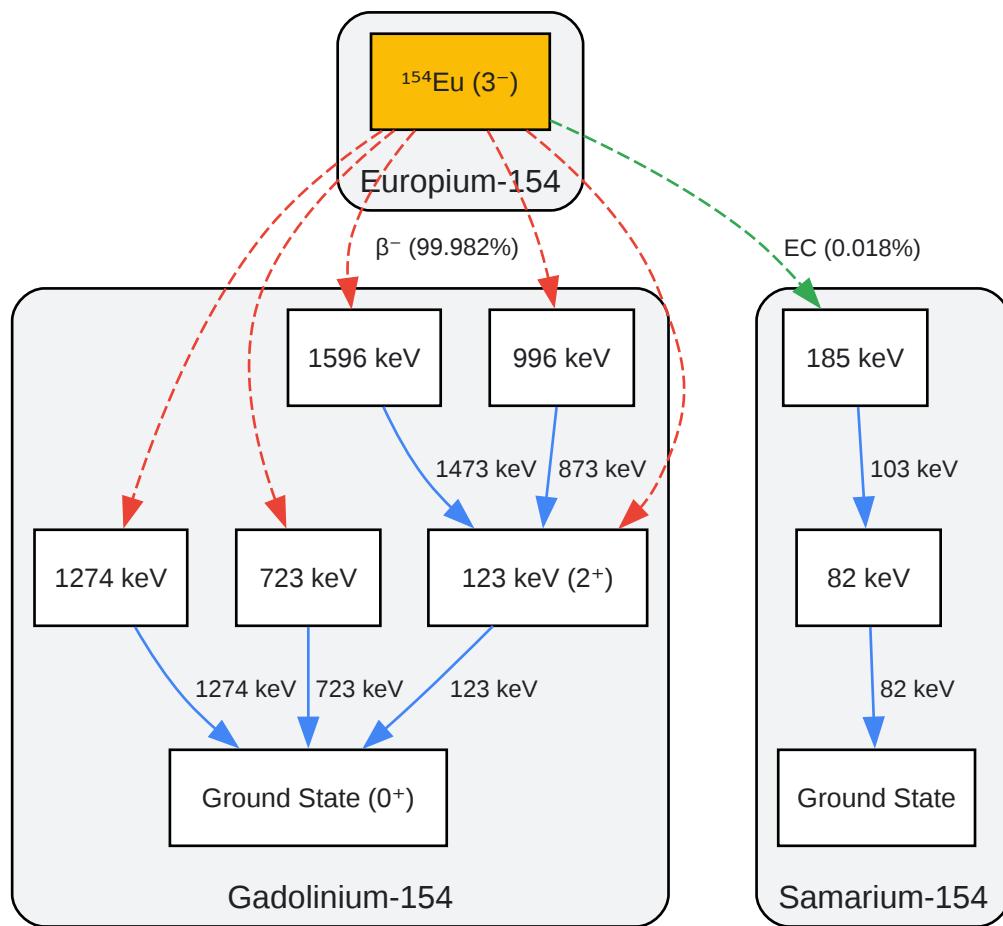
Decay Characteristics

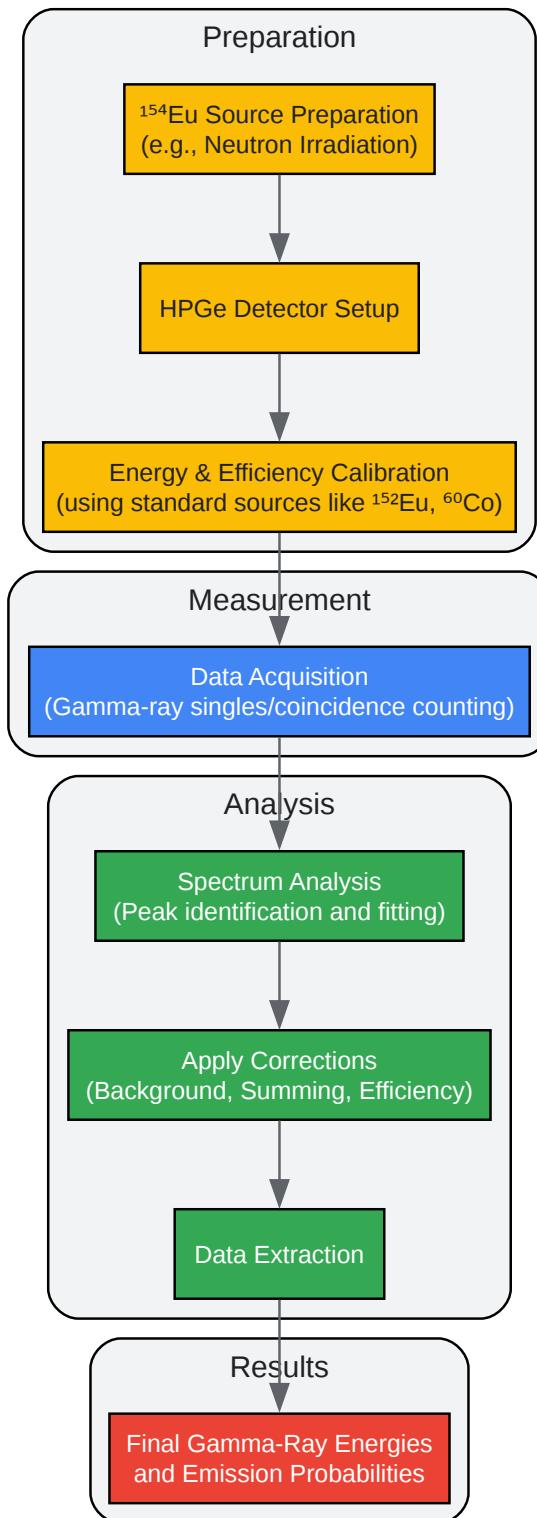
^{154}Eu decays through two primary modes:

- Beta (β^-) Decay: The predominant decay mode (99.982% branch ratio) is beta decay to Gadolinium-154 (^{154}Gd).[1][3][6][7]
- Electron Capture (EC): A minor fraction (0.018% branch ratio) decays via electron capture to Samarium-154 (^{154}Sm).[1][3][6]

In both cases, the decay proceeds to various excited states of the daughter nuclei, which then de-excite by emitting gamma rays. Transitions to the ground states of ^{154}Gd and ^{154}Sm have not been observed.[6]

Simplified Decay Scheme of Europium-154



Experimental Workflow for ^{154}Eu Gamma Spectroscopy[Click to download full resolution via product page](#)

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